

Introduction: The Structural Significance of Substituted Quinazolines

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4,7-Dichloro-6-methoxyquinazoline

CAS No.: 55496-51-0

Cat. No.: B1342633

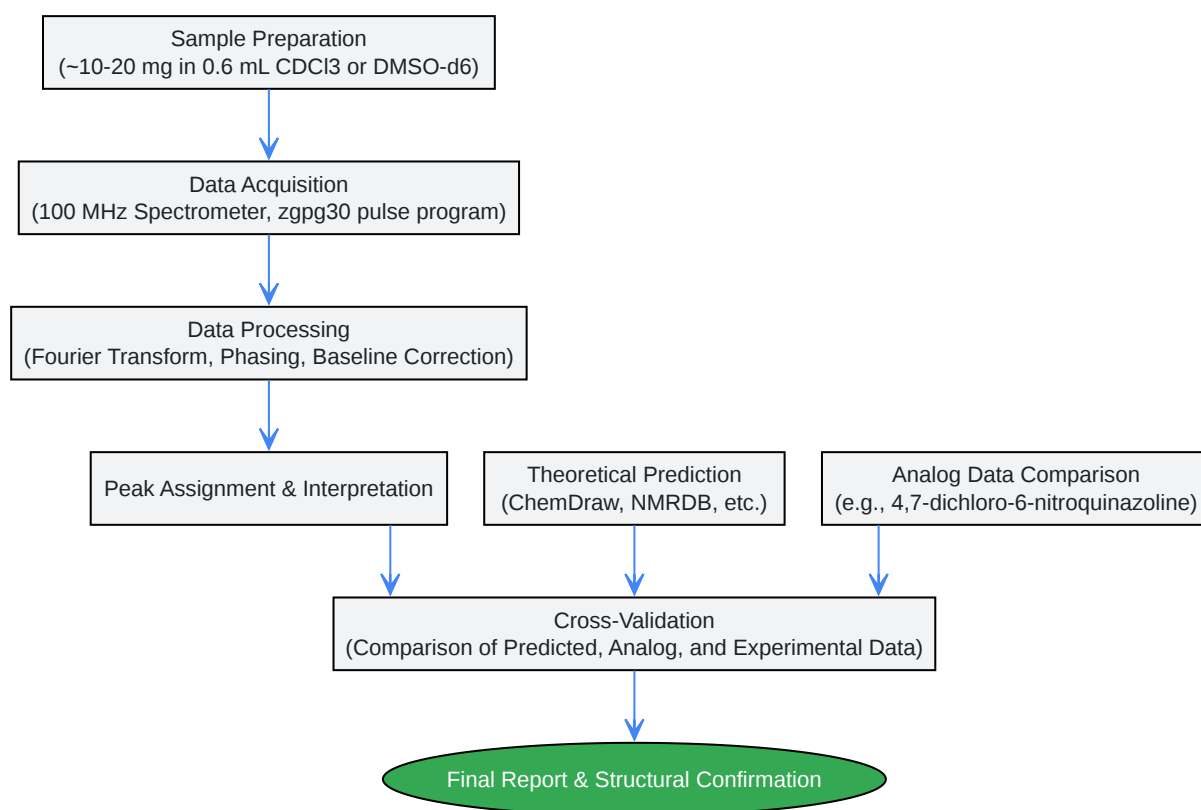
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Quinazoline and its derivatives represent a critical class of nitrogen-containing heterocyclic compounds, forming the scaffold for numerous molecules with significant biological and pharmaceutical properties.[1][2] Their applications span from anticancer agents, such as the tyrosine kinase inhibitor Afatinib, to anti-inflammatory and antimalarial drugs.[3][4] The precise arrangement of substituents on the quinazoline core dictates the molecule's interaction with biological targets. Consequently, unambiguous structural elucidation is paramount in the research and development of these compounds.

Among the array of analytical techniques available, Nuclear Magnetic Resonance (NMR) spectroscopy, particularly ^{13}C NMR, stands as an unparalleled tool for providing a direct, high-resolution map of the carbon framework of a molecule.[5] This guide offers a comprehensive analysis of the ^{13}C NMR spectrum of **4,7-dichloro-6-methoxyquinazoline**, providing a framework for its characterization. We will compare experimental data derived from close structural analogs with theoretical predictions, explore the influence of substituents on chemical shifts, and contrast the insights gained from NMR with those from other common analytical methods.

The Subject Molecule: 4,7-Dichloro-6-methoxyquinazoline

To facilitate a clear discussion, the carbon atoms of **4,7-dichloro-6-methoxyquinazoline** are systematically numbered as shown in the diagram below. This numbering convention will be used for all spectral assignments and comparisons.



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